

comprehensive literature review on Deltamycin A1

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Compound of Interest

Compound Name: Deltamycin A1

Cat. No.: B15562363

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Deltamycin A1: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Introduction

Deltamycin A1 is a 16-membered macrolide antibiotic belonging to the basic macrolide family.[1][2] It is a natural product derived from the fermentation of *Streptomyces halstedii* subsp. *deltae*. [3] Like other macrolide antibiotics, **Deltamycin A1** exhibits activity primarily against Gram-positive bacteria.[3] Its structural architecture has been elucidated through spectroscopic methods and confirmed by chemical synthesis.[1][2] This document provides an in-depth technical guide on the core aspects of **Deltamycin A1**, summarizing available quantitative data, detailing experimental protocols, and visualizing key biological pathways and experimental workflows.

Physicochemical Properties

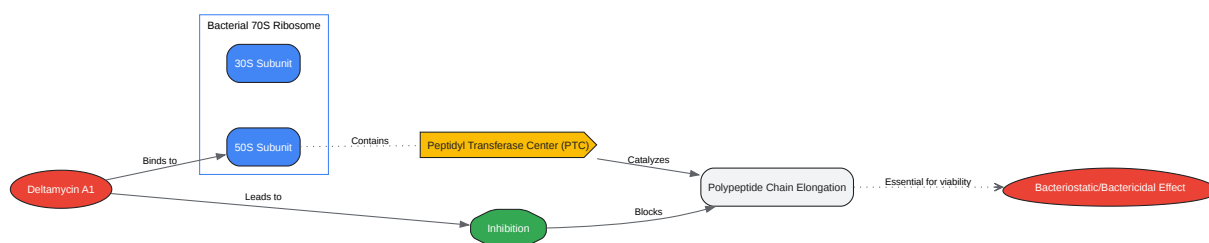
Deltamycin A1 is structurally related to other macrolide antibiotics, with its unique properties arising from the specific arrangement of its lactone ring and sugar moieties.

Property	Value	Reference
Molecular Formula	C ₃₉ H ₆₁ NO ₁₆	--INVALID-LINK--
Molecular Weight	799.90 g/mol	--INVALID-LINK--
CAS Number	58880-22-1	--INVALID-LINK--

While specific ¹H and ¹³C NMR and high-resolution mass spectrometry data for **Deltamycin A1** are not readily available in public literature, the structural determination was based on these standard analytical techniques.[2]

Mechanism of Action: Inhibition of Protein Synthesis

As a macrolide antibiotic, the primary mechanism of action for **Deltamycin A1** is the inhibition of bacterial protein synthesis. This is achieved by binding to the 50S subunit of the bacterial ribosome, thereby interfering with the elongation of the polypeptide chain.



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Fig. 1: Proposed mechanism of action for **Deltamycin A1**.

Antibacterial Spectrum

Deltamycin A1 is primarily active against Gram-positive bacteria. While comprehensive Minimum Inhibitory Concentration (MIC) data from a single source is not available, the following table summarizes expected activity based on the known spectrum of similar macrolide antibiotics.

Bacterial Species	Expected MIC Range (µg/mL)	Notes
Staphylococcus aureus	0.1 - 2.0	Activity against both methicillin-sensitive (MSSA) and potentially some methicillin-resistant (MRSA) strains is anticipated. [4] [5] [6] [7]
Streptococcus pyogenes	0.015 - 0.5	High sensitivity is expected for this species. [8] [9] [10] [11]
Bacillus subtilis	0.1 - 1.0	Generally susceptible to macrolide antibiotics. [12] [13] [14] [15] [16]
Mycoplasma spp.	0.01 - 2.0	Macrolides are a common treatment for infections caused by Mycoplasma. [17] [18] [19] [20] [21]

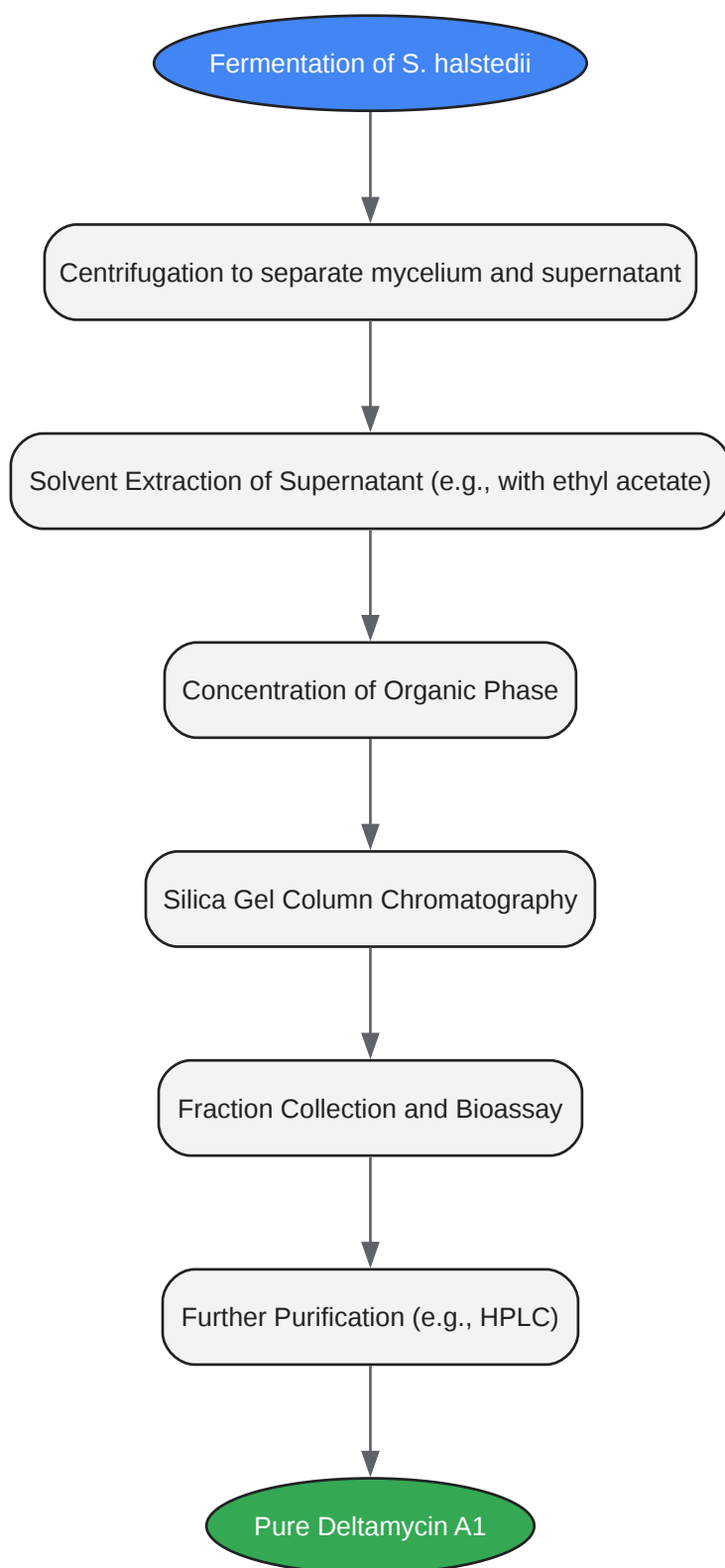
Pharmacokinetics

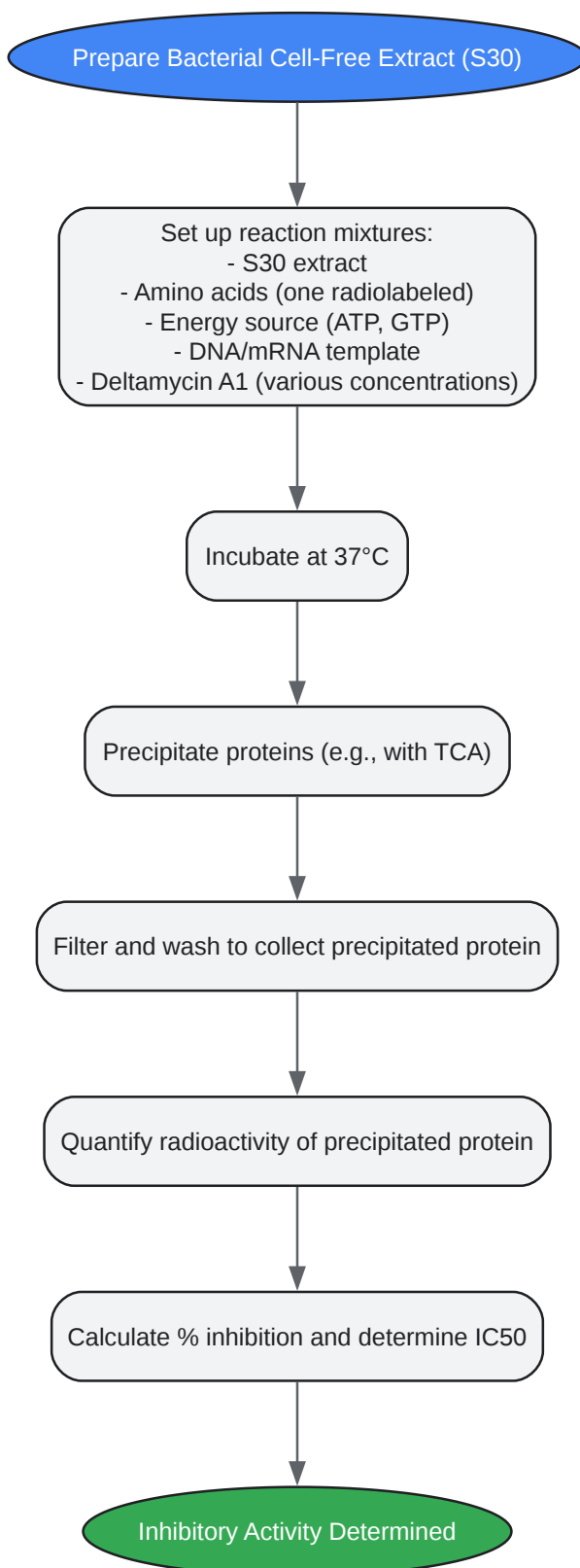
Specific pharmacokinetic parameters for **Deltamycin A1**, such as C_{max}, T_{max}, and oral bioavailability, have not been extensively reported in the available literature. However, general pharmacokinetic properties can be inferred from studies on other 16-membered macrolide antibiotics. These compounds are generally characterized by good tissue penetration and a relatively long half-life.[\[22\]](#)[\[23\]](#)[\[24\]](#) The oral bioavailability of macrolides can be variable and is influenced by factors such as gastric stability and first-pass metabolism.[\[25\]](#)[\[26\]](#)

Experimental Protocols

Isolation and Purification of Deltamycin A1

The following is a generalized protocol for the isolation and purification of macrolide antibiotics from *Streptomyces* culture, adapted from established methods.[\[3\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)





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